

A Comprehensive Technical Guide to 5-Bromo-2-phenyloxazole

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Compound of Interest

Compound Name: 5-Bromo-2-phenyloxazole

Cat. No.: B1271533

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed technical overview of **5-Bromo-2-phenyloxazole**, a halogenated heterocyclic compound. It covers its molecular structure, physicochemical properties, synthesis, spectroscopic characterization, and safety information, compiled to serve as a vital resource for professionals in chemical research and pharmaceutical development.

Molecular Structure and Properties

5-Bromo-2-phenyloxazole belongs to the oxazole family, a class of five-membered heterocyclic aromatic compounds containing one oxygen and one nitrogen atom. The presence of a phenyl group at the 2-position and a bromine atom at the 5-position defines its unique chemical characteristics and potential for further functionalization.

Caption: Molecular structure of **5-Bromo-2-phenyloxazole**.

Table 1: Chemical Identifiers

Identifier	Value	Reference
IUPAC Name	5-bromo-2-phenyl-1,3-oxazole	[1]
CAS Number	92629-11-3	[1] [2] [3]
Molecular Formula	C ₉ H ₆ BrNO	[1] [2] [3]
Canonical SMILES	<chem>C1=CC=C(C=C1)C2=NC=C(O2)Br</chem>	[2] [4]
InChI Key	MSXVETKZQOUBNB-UHFFFAOYSA-N	[1] [2]

| MDL Number | MFCD00466256 |[\[4\]](#) |

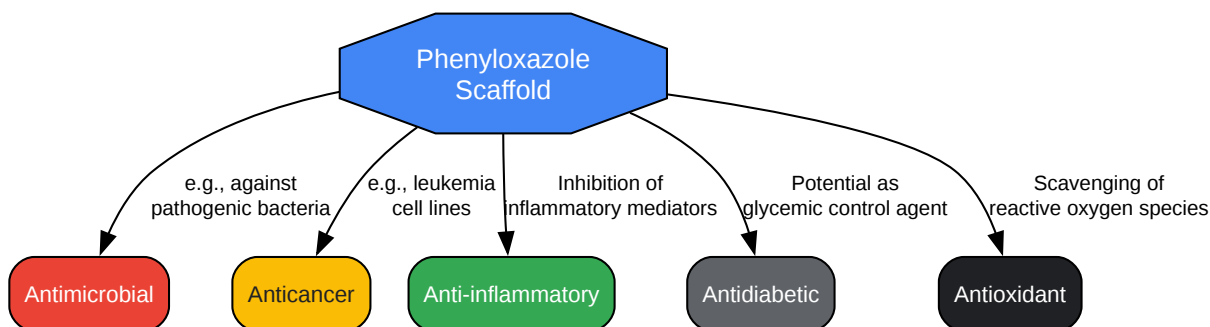
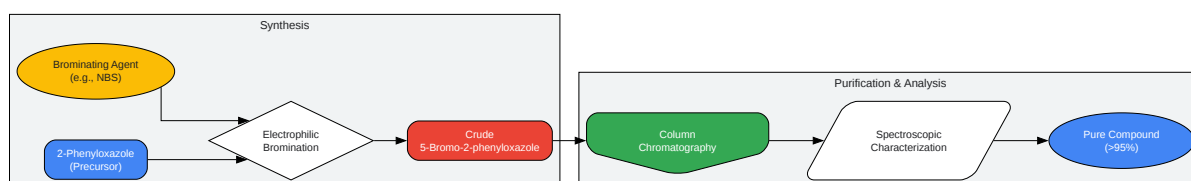
Table 2: Physicochemical Properties

Property	Value	Reference
Molecular Weight	224.05 g/mol	[3]
Exact Mass	222.96328 Da	[1] [2]
Physical Form	Solid	
Density	1.5 ± 0.1 g/cm ³	[1]
Boiling Point	308.3°C at 760 mmHg	[1]
Flash Point	140.2 ± 25.7 °C	[1]
XLogP3	3.0	[1]
Purity	≥95%	

| Storage | Refrigerator (2-8°C), Inert atmosphere |[\[4\]](#) |

Synthesis and Characterization Workflow

The synthesis of substituted oxazoles can be achieved through various established methods, such as the Robinson-Gabriel synthesis or the Erlenmeyer-Plöchl azlactone synthesis.[5][6] For **5-Bromo-2-phenyloxazole**, a common laboratory-scale approach involves the bromination of a 2-phenyloxazole precursor. Post-synthesis, a standard workflow of purification and spectroscopic analysis is employed to confirm the structure and purity of the final compound.



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